

Developing a Casein Kinase 1 Activity Assay Using a Synthetic Peptide Substrate

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Compound of Interest

Compound Name: Casein kinase 1

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

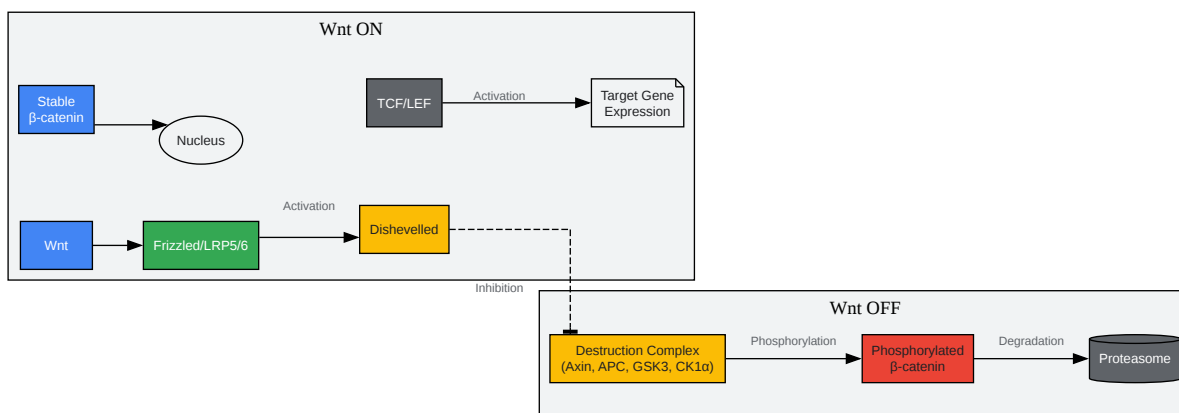
Introduction

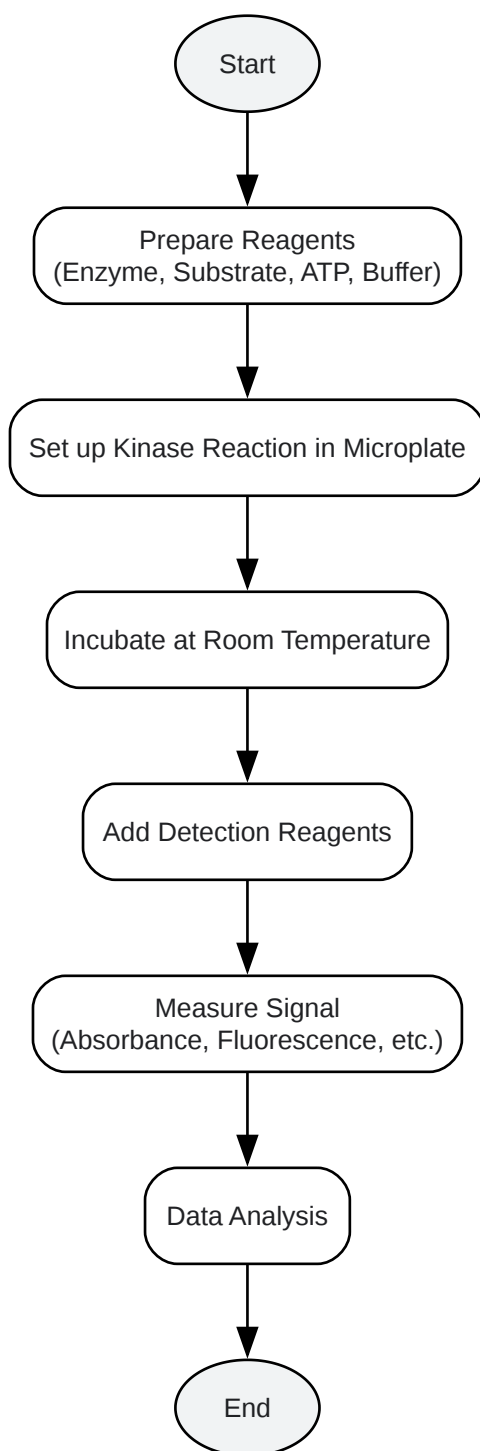
Casein Kinase 1 (CK1) is a family of ubiquitous serine/threonine kinases that play crucial roles in various cellular processes, including Wnt and Hedgehog signaling pathways, circadian rhythms, and DNA repair.[1][2] Dysregulation of CK1 activity is implicated in several diseases, making it an attractive target for therapeutic intervention. This document provides detailed protocols for measuring the enzymatic activity of CK1 using a synthetic peptide substrate. Three common non-radioactive assay formats are described: an ELISA-based assay, a Fluorescence Polarization (FP) assay, and a Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) assay. These assays are suitable for high-throughput screening of potential CK1 inhibitors and for studying the kinetic properties of the enzyme.

The core principle of this assay is the enzymatic transfer of a phosphate group from ATP to a specific synthetic peptide substrate by a CK1 enzyme. The extent of this phosphorylation is then quantified using one of the detection methods outlined below.

Signaling Pathway Context: CK1 in the Wnt/ β -catenin Pathway

CK1 is a key regulator of the Wnt/ β -catenin signaling pathway, where it can have both positive and negative regulatory roles.[3][4][5] In the absence of a Wnt ligand, CK1 α phosphorylates β -catenin as part of a "destruction complex," leading to its ubiquitination and proteasomal degradation.[2] Upon Wnt binding to its receptor, this degradation is inhibited, allowing β -catenin to accumulate and translocate to the nucleus to activate target gene expression.





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References

- 1. sinobiological.com [sinobiological.com]
- 2. creative-diagnostics.com [creative-diagnostics.com]
- 3. Phospho-Specific Antibodies: Synthesis and Purification [genosphere-biotech.com]
- 4. Phospho-specific ELISA Protocol | Thermo Fisher Scientific - SG [thermofisher.com]
- 5. A new phosphospecific cell-based ELISA for p42/p44 mitogen-activated protein kinase (MAPK), p38 MAPK, protein kinase B and cAMP-response-element-binding protein - PubMed [pubmed.ncbi.nlm.nih.gov]
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